

An In-Depth Technical Guide to Ophiopojaponin C

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Compound of Interest

Compound Name: *ophiopojaponin C*

Cat. No.: B2794342

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Abstract

Ophiopojaponin C is a steroidal saponin isolated from the tuberous roots of *Ophiopogon japonicus*, a plant with a long history of use in traditional medicine. As a member of the diverse family of saponins found in this plant, **Ophiopojaponin C** is a subject of interest for its potential pharmacological activities. This technical guide provides a summary of the available data on **Ophiopojaponin C**, including its physicochemical properties, and touches upon the broader biological activities of related compounds from *Ophiopogon japonicus*. However, a significant discrepancy in the reported molecular formula and weight of **Ophiopojaponin C** exists in the current literature and commercial databases, which necessitates careful consideration in future research and analysis.

Physicochemical Properties

There is conflicting information regarding the precise molecular formula and weight of **Ophiopojaponin C**, with two different sets of data commonly cited for the same CAS number (911819-08-4). This discrepancy is a critical point of consideration for any analytical or experimental work.

Table 1: Reported Physicochemical Properties of **Ophiopojaponin C**

Property	Value (Source A)	Value (Source B)
CAS Number	911819-08-4	911819-08-4
Molecular Formula	C ₄₄ H ₇₀ O ₁₈	C ₄₆ H ₇₂ O ₁₇
Molecular Weight	887.02 g/mol	897.1 g/mol
Primary Source	Ophiopogon japonicus (Tuberous Root)	Ophiopogon japonicus (Tuberous Root)

It is imperative for researchers to verify the molecular formula and weight of their **Ophiopojaponin C** standard through independent analytical methods such as high-resolution mass spectrometry (HRMS) and nuclear magnetic resonance (NMR) spectroscopy to ensure the accuracy of their experimental results.

Biological Activity and Therapeutic Potential

While specific studies on the biological activities of **Ophiopojaponin C** are limited, the broader class of steroidal saponins from *Ophiopogon japonicus* has been investigated for a range of pharmacological effects. These studies provide a basis for potential areas of investigation for **Ophiopojaponin C**.

Extracts of *Ophiopogon japonicus* rich in steroidal saponins have demonstrated several key biological activities:

- **Cardiovascular Protection:** Saponin extracts have been shown to ameliorate doxorubicin-induced chronic heart failure by inhibiting oxidative stress and inflammatory responses.
- **Anti-inflammatory Effects:** Compounds isolated from the rhizome of *Ophiopogon japonicus* have been found to inhibit the production of pro-inflammatory mediators.
- **Cytotoxic Activity:** Several novel steroidal saponins from *Ophiopogon japonicus* have exhibited cytotoxic effects against various human tumor cell lines.
- **Neuritogenic Activity:** Certain steroidal saponins from this plant have been shown to induce neuritogenesis in PC12 cells, suggesting potential neuroprotective or neuro-regenerative properties.

One study has mentioned the inclusion of **Ophiopojaponin C** in a quantitative HPLC method and noted its cytotoxic effects against A2780 human ovarian cancer cells. However, detailed mechanistic studies or signaling pathway analyses for **Ophiopojaponin C** are not yet available in the public domain.

Experimental Methodologies

Detailed experimental protocols specifically for the isolation, purification, and biological analysis of **Ophiopojaponin C** are not extensively documented in publicly available literature. However, general methods for the analysis of steroidal saponins from *Ophiopogon japonicus* can be adapted.

High-Performance Liquid Chromatography (HPLC)

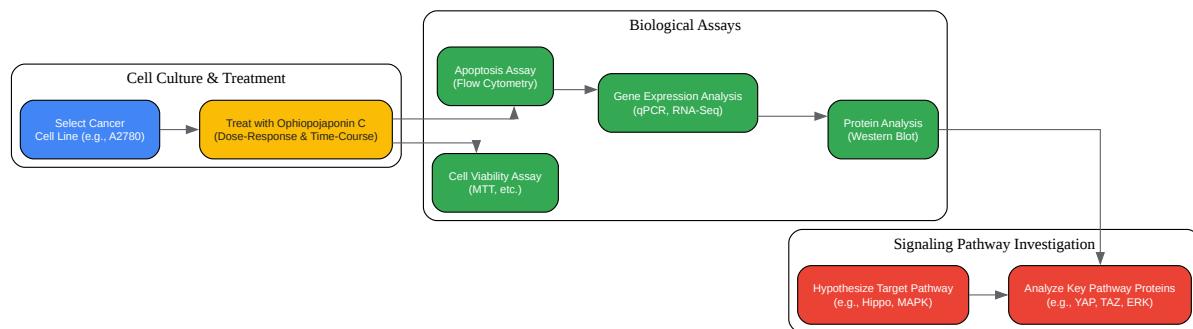
A reliable HPLC method with Evaporative Light Scattering Detection (ELSD) or coupled with Mass Spectrometry (MS) is suitable for the quantification of **Ophiopojaponin C**, as it is a non-chromophoric compound.

- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient of acetonitrile and water is a common mobile phase system.
- Detection: ELSD or MS is necessary for the detection and quantification of **Ophiopojaponin C**.

Signaling Pathways: A Putative Framework

Given the lack of specific data for **Ophiopojaponin C**, a logical starting point for investigating its mechanism of action would be to examine signaling pathways modulated by other structurally related saponins. For instance, *Ophiopogonin B*, another saponin from the same plant, has been shown to induce apoptosis in cancer cells through the Hippo signaling pathway.

Below is a generalized workflow for investigating the effect of a steroidal saponin like **Ophiopojaponin C** on a cancer cell line.



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Figure 1. A generalized experimental workflow for investigating the anticancer effects of **Ophiopojaponin C**.

Future Directions

The significant discrepancy in the fundamental physicochemical data for **Ophiopojaponin C** underscores the urgent need for a definitive study to elucidate its correct structure. Future research should prioritize the following:

- Definitive Structure Elucidation: Isolation and comprehensive spectroscopic analysis (1D and 2D NMR, HRMS) of **Ophiopojaponin C** to resolve the conflicting reports on its molecular formula and weight.
- Biological Screening: A broad-based biological screening of purified and structurally confirmed **Ophiopojaponin C** to identify its primary pharmacological activities.

- Mechanistic Studies: Following the identification of significant biological activity, in-depth studies to elucidate the underlying molecular mechanisms and signaling pathways are warranted.

Conclusion

Ophiopojaponin C represents a potentially valuable natural product for drug discovery, given the known therapeutic activities of saponins from *Ophiopogon japonicus*. However, the current ambiguity surrounding its basic chemical properties is a major impediment to further research. This technical guide serves to highlight the current state of knowledge and the critical need for foundational research to unlock the therapeutic potential of **Ophiopojaponin C**.

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